

# Personal protective equipment for handling 4-Bromo-2-chlorotoluene

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# Essential Safety and Handling Guide for 4-Bromo-2-chlorotoluene

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Bromo-2-chlorotoluene**. Adherence to these protocols is vital for ensuring a safe laboratory environment.

#### **Physicochemical and Hazard Data**

A summary of key quantitative data for **4-Bromo-2-chlorotoluene** is presented below.



Property	Value	
CAS Number	89794-02-5[1][2][3]	
Molecular Formula	C7H6BrCl[1]	
Molecular Weight	205.48 g/mol [1][3]	
Boiling Point	212 °C (lit.)[3]	
Density	1.54 g/mL at 25 °C (lit.)[3]	
Flash Point	104.4 °C (219.9 °F) - closed cup[3]	
Signal Word	Warning[1][4]	
Hazard Statements	H315: Causes skin irritation.[1][2][4] H319: Causes serious eye irritation.[1][2][4] H335: May cause respiratory irritation.[1][4] H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[1]	

#### **Operational Plan: Safe Handling Protocol**

A systematic approach is essential when handling **4-Bromo-2-chlorotoluene** to minimize exposure and prevent accidents.

## **Engineering Controls**

- Ventilation: Always handle 4-Bromo-2-chlorotoluene in a well-ventilated area. For all procedures that may generate vapors or aerosols, use a certified chemical fume hood.[1][4]
   [5]
- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[5][6]

#### **Personal Protective Equipment (PPE)**

Appropriate PPE must be worn at all times when handling this chemical.



PPE Category	Minimum Requirement	Best Practices
Eye and Face Protection	Chemical safety goggles or a face shield.	Goggles should conform to European Standard EN 166 or OSHA's 29 CFR 1910.133 regulations.[1][5]
Hand Protection	Chemical-resistant gloves.	Wear chemical impermeable gloves; inspect for damage before each use.[1][4]
Skin and Body Protection	Laboratory coat and appropriate protective clothing.	Wear a lab coat and clothing that prevents skin exposure.[1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Use a respirator if exposure limits are exceeded or if irritation is experienced, especially in poorly ventilated areas.[1][5]

#### **Handling Procedures**

- Avoid contact with skin, eyes, and clothing.[4][6][7]
- Do not breathe vapors or mists.[1][4]
- Wash hands thoroughly after handling the substance.[1][2][5]
- Keep containers tightly closed when not in use.[4][5]
- Use non-sparking tools to prevent fire from electrostatic discharge.[4]

#### **First Aid Measures**

Immediate action is critical in case of exposure.

• Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention.[1][4]



- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes and seek medical attention.[1][4][5]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, making sure to rinse under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[1][4][5]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of
  water or milk. Never give anything by mouth to an unconscious person. Call a physician or
  poison control center immediately.[1][5][6]

#### **Disposal Plan**

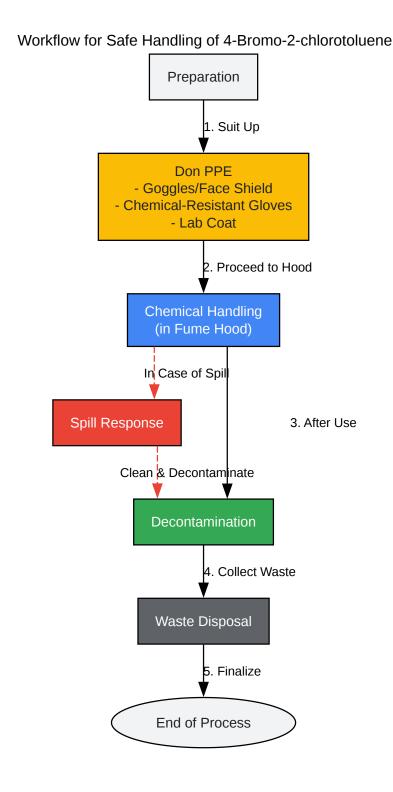
Proper disposal of **4-Bromo-2-chlorotoluene** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste material containing 4-Bromo-2-chlorotoluene in suitable, sealed, and properly labeled containers for disposal.[4][8] Do not mix with other waste.
- Disposal Method: Dispose of the contents and container at an approved waste disposal facility.[1][4][5] All disposal practices must be in accordance with applicable federal, state, and local regulations.[2]
- Contaminated Containers: Handle uncleaned containers as you would the product itself.

## Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **4-Bromo-2-chlorotoluene**, from preparation to disposal.





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Caption: Safe handling workflow for **4-Bromo-2-chlorotoluene**.



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